

3-Chloro-4-hydroxyphenylacetic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Chloro-4-hydroxyphenylacetic acid

Cat. No.: B1664125

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Technical Data Sheet: 3-Chloro-4-hydroxyphenylacetic Acid

This document provides core physicochemical properties of **3-Chloro-4-hydroxyphenylacetic acid**, a compound relevant to pharmaceutical and agrochemical research.^[1] It serves as a foundational reference for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

Physicochemical Properties

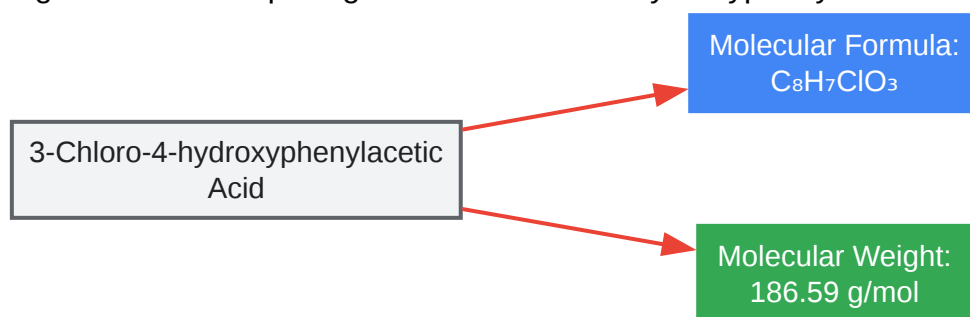
The fundamental molecular characteristics of **3-Chloro-4-hydroxyphenylacetic acid** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical structure elucidation.

Property	Value	Source
Molecular Formula	C ₈ H ₇ ClO ₃	[1][2][3][4]
Molecular Weight	186.59 g/mol	[1][2][3][4][5]
CAS Number	33697-81-3	[1][2][3][4]
Appearance	White to off-white powder	[1]
Melting Point	105 - 111 °C	[1]

Structural and Property Relationship

The chemical identity of a compound is intrinsically linked to its molecular formula and corresponding molecular weight. This relationship is fundamental to all chemical analysis and synthesis endeavors.

Logical Relationship Diagram for 3-Chloro-4-hydroxyphenylacetic Acid



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Caption: Relationship between chemical name, formula, and molecular weight.

This guide provides the essential molecular data for **3-Chloro-4-hydroxyphenylacetic acid**. Further experimental details, such as analytical methods for its separation, can be found in specialized literature.[3]

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